

Essential Safety and Disposal Procedures for LLO (190-201)

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Compound of Interest

Compound Name: LLO (190-201)

Cat. No.: B12383138

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For researchers, scientists, and drug development professionals handling the peptide **LLO (190-201)**, a major histocompatibility complex class II (MHC-II)-restricted peptide from the listeriolysin O protein of *Listeria monocytogenes*, adherence to proper disposal procedures is critical for laboratory safety and environmental protection.^{[1][2]} While specific, detailed disposal protocols for **LLO (190-201)** are not readily available in public documentation, general safety guidelines and standard procedures for handling and disposing of synthetic peptides and potentially biohazardous materials should be strictly followed.

Core Safety and Handling

Before disposal, it is imperative to handle **LLO (190-201)** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. The Safety Data Sheet (SDS) for **LLO (190-201)** indicates that it should be handled in a well-ventilated area.^[3]

Disposal Guidelines

Waste disposal of **LLO (190-201)** and any materials contaminated with it must be conducted in accordance with all applicable federal, state, and local environmental regulations.^[3] The following steps provide a general framework for the proper disposal of **LLO (190-201)** waste.

Step 1: Inactivation (Recommended)

While specific inactivation protocols for **LLO (190-201)** are not provided in the available literature, a common practice for peptide waste is to chemically degrade it. A freshly prepared

10% bleach solution is often effective for inactivating biological activity.

Step 2: Waste Segregation

Properly segregate waste contaminated with **LLO (190-201)**.

- Solid Waste: Items such as contaminated gloves, pipette tips, and empty vials should be placed in a designated, leak-proof biohazard bag or container.
- Liquid Waste: Solutions containing **LLO (190-201)** should be collected in a clearly labeled, sealed waste container.

Step 3: Labeling

All waste containers must be clearly labeled with the contents, including the name "**LLO (190-201) Waste**," and the appropriate hazard symbols.

Step 4: Final Disposal

Arrange for the final disposal of the waste through your institution's environmental health and safety (EHS) office. They will provide guidance on the appropriate waste stream, which may include incineration or autoclaving followed by landfill disposal, depending on local regulations.

Quantitative Data

No specific quantitative data on the toxicity or environmental impact of **LLO (190-201)** was found in the reviewed literature. The table below summarizes general information about the peptide.

Property	Data	Reference
Molecular Formula	C61H90N16O21	[2]
Molecular Weight	1383.6 g/mol	[2]
Appearance	Lyophilized powder	[2]
Storage Temperature	-20°C	[2]
Purity (Typical)	≥95% by HPLC	[2]

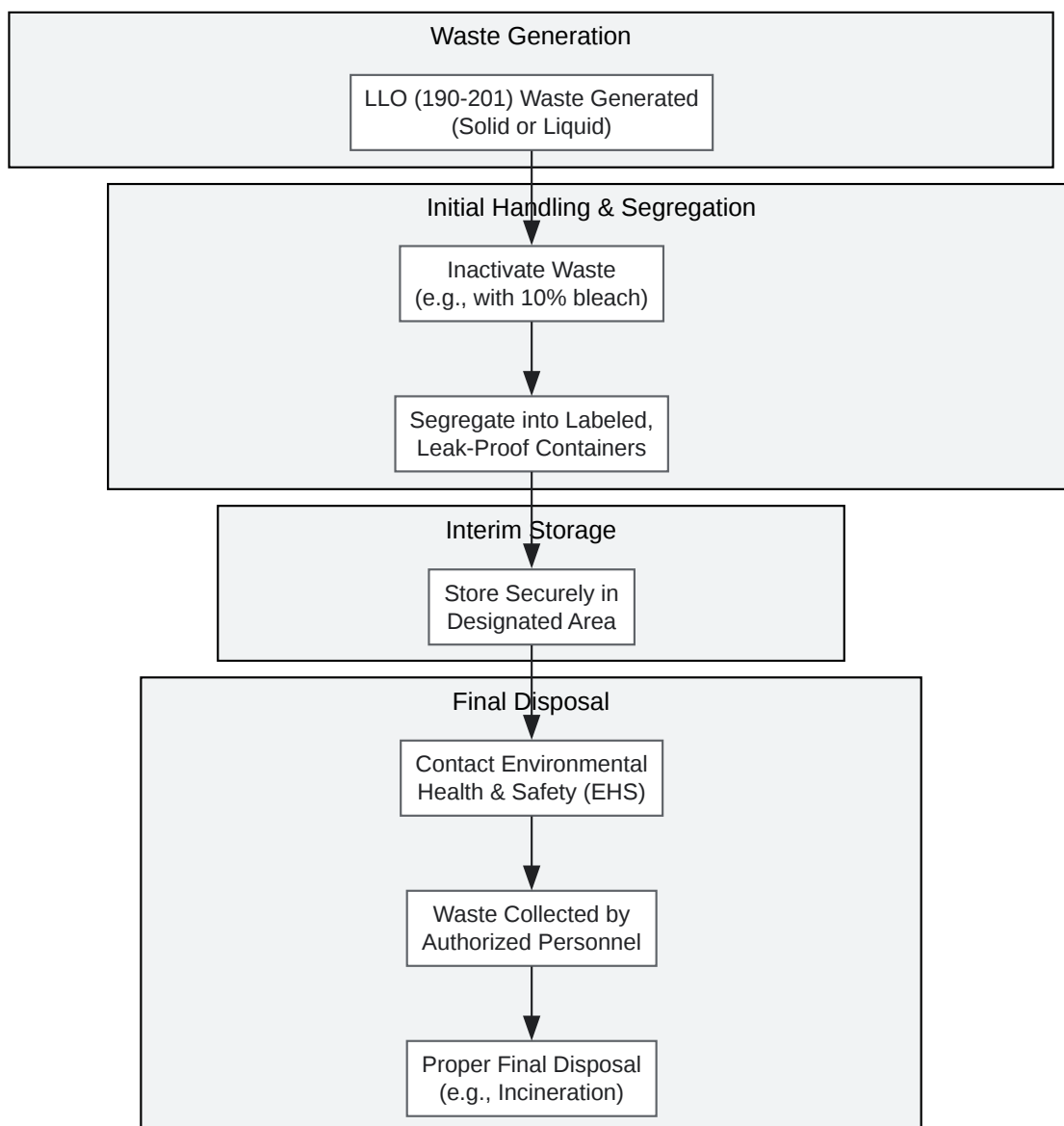
Experimental Protocols

Detailed experimental protocols for the specific disposal or inactivation of **LLO (190-201)** are not available in the searched documents. The disposal procedures outlined above are based on general laboratory safety practices for handling peptides and biological reagents.

Researchers must consult their institution's specific safety and waste disposal protocols.

Disposal Workflow

The following diagram illustrates a logical workflow for the proper disposal of **LLO (190-201)** waste in a laboratory setting.



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Caption: Logical workflow for the disposal of **LLO (190-201)** waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. LLO (190-201), MHC-II-restricted peptide - 1 mg [anaspec.com]
- 3. file.chemscene.com [file.chemscene.com]
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